

MurB-IN-1: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *MurB-IN-1*

Cat. No.: *B12414364*

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Introduction

The rise of antibiotic-resistant bacteria poses a significant threat to global health. This has spurred research into novel antibacterial targets and agents. One such promising target is the enzyme UDP-N-acetylenolpyruvylglucosamine reductase (MurB), a key player in the cytoplasmic biosynthesis of peptidoglycan. Peptidoglycan is an essential component of the bacterial cell wall, and its inhibition leads to cell lysis and death. **MurB-IN-1** is a small molecule inhibitor of the MurB enzyme. This technical guide provides a comprehensive overview of the chemical structure, properties, and the biological context of **MurB-IN-1**, intended for researchers and professionals in drug development.

Chemical Structure and Properties

While extensive experimental data for **MurB-IN-1** is not widely published, its fundamental chemical properties can be derived from its known structure.

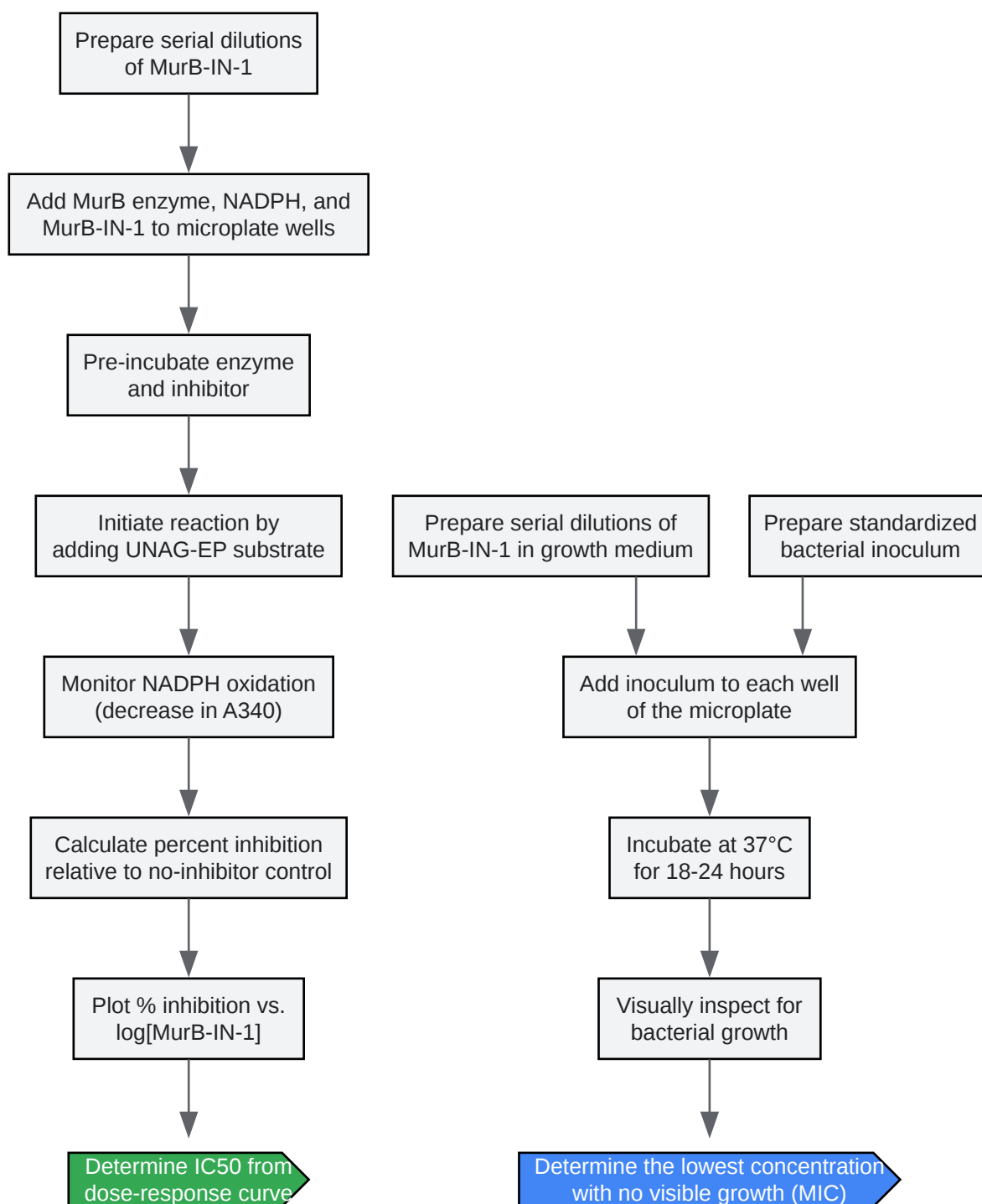
Table 1: Chemical Properties of **MurB-IN-1**

Property	Value
Molecular Formula	C ₁₂ H ₇ Cl ₂ F ₃ N ₂ O ₂
SMILES	<chem>O=C(C1=C(C(F)(F)F)N(C2=CC(Cl)=C(Cl)C=C2)N=C1)O</chem>
Molecular Weight	355.10 g/mol
CAS Number	2883232-46-8

Mechanism of Action: Targeting the Peptidoglycan Biosynthesis Pathway

MurB is an essential enzyme in the cytoplasmic pathway of peptidoglycan synthesis.^{[1][2][3]} It catalyzes the NADPH-dependent reduction of UDP-N-acetylglucosamine-enolpyruvate (UNAG-EP) to UDP-N-acetylmuramic acid (UNAM).^[3] This step is critical for the formation of the muramic acid component of the peptidoglycan backbone. By inhibiting MurB, **MurB-IN-1** effectively halts the production of this essential precursor, thereby disrupting cell wall synthesis and leading to bacterial cell death.





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